

1-Tetradecanol melting point and boiling point data

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Compound of Interest

Compound Name: 1-Tetradecanol

CAS No.: 68333-80-2

Cat. No.: B15611098

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An In-depth Technical Guide to the Physical Properties of **1-Tetradecanol**

Introduction

1-Tetradecanol, commonly known as myristyl alcohol, is a straight-chain saturated fatty alcohol with the molecular formula $\text{CH}_3(\text{CH}_2)_{12}\text{CH}_2\text{OH}$.^{[1][2][3]} It presents as a white, waxy solid at room temperature and is practically insoluble in water, soluble in diethyl ether, and slightly soluble in ethanol.^{[1][2][3]} This compound is widely utilized in the cosmetics and personal care industries as an emollient and is also a key intermediate in the chemical synthesis of products like surfactants.^{[2][3]} This guide provides a detailed overview of the melting and boiling points of **1-Tetradecanol**, the experimental protocols for their determination, and a logical workflow for these analytical procedures.

Data Presentation: Physical Properties

The melting and boiling points of **1-Tetradecanol** have been determined by various sources. The data below is compiled for easy comparison. Environmental conditions, particularly pressure, can influence these values.

Property	Value	Conditions
Melting Point	35-39 °C	(lit.) [1] [4]
36-39 °C		
38 °C		
37.7 °C	[5]	
39-41 °C	[6]	
Boiling Point	289 °C	(lit.) at 760 mmHg [1]
295.8 °C	at 760 mmHg [5]	
>260 °C		
277 - 288 °C	at 1013 hPa [7]	
173 °C	at 20 mmHg [8]	

Experimental Protocols

The determination of the melting and boiling points of **1-Tetradecanol** follows standard organic chemistry laboratory procedures.

Melting Point Determination (Capillary Method)

This protocol is a standard method for determining the melting point of a solid crystalline compound like **1-Tetradecanol**.[\[9\]](#)

Apparatus and Materials:

- Melting point apparatus
- Capillary tubes (sealed at one end)
- **1-Tetradecanol** sample (powdered)
- Thermometer

Procedure:

- **Sample Preparation:** Ensure the **1-Tetradecanol** sample is completely dry and finely powdered to allow for uniform packing.
- **Packing the Capillary Tube:** A small amount of the powdered sample is packed into the open end of a capillary tube to a height of 2-3 mm.^[9]
- **Apparatus Setup:** The packed capillary tube is placed into the heating block of the melting point apparatus alongside a calibrated thermometer.
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below its expected melting point. The heating rate is then reduced to a slow, steady increase of 1-2°C per minute to ensure thermal equilibrium.^[9]
- **Observation and Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid sample turns into a clear liquid is recorded as the end of the melting range.^[9]

Boiling Point Determination (Distillation Method)

This method determines the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.

Apparatus and Materials:

- Distillation flask (e.g., round-bottom flask)
- Condenser
- Calibrated thermometer
- Heating source (e.g., heating mantle)
- **1-Tetradecanol** sample

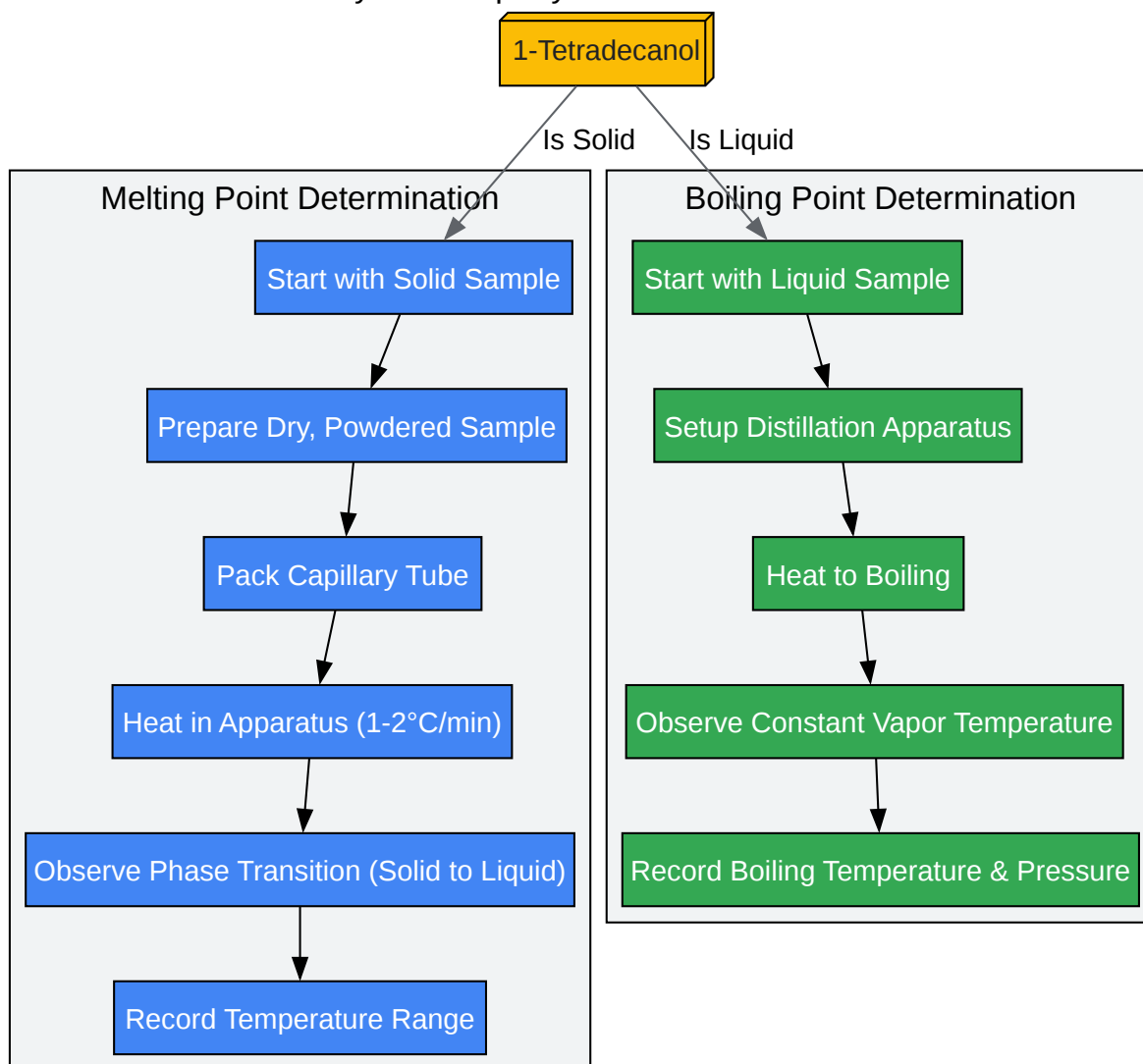
Procedure:

- **Apparatus Setup:** The **1-Tetradecanol** sample is placed in the distillation flask. A thermometer is positioned so that its bulb is just below the side arm leading to the condenser, ensuring it accurately measures the temperature of the vapor that is distilling.^[10]
- **Heating:** The liquid is heated gently. As the temperature rises, the liquid will begin to boil, and its vapors will travel up the flask.
- **Equilibrium and Measurement:** The vapors will condense in the condenser and collect in a receiving flask.^[10] The boiling point is the constant temperature observed on the thermometer during a steady distillation.^[10] This temperature should remain stable as the liquid and vapor are in equilibrium.
- **Pressure Correction:** The observed boiling point is recorded along with the ambient atmospheric pressure. If the pressure is not 760 mmHg (standard pressure), a correction may be necessary.

Logical Workflow Visualization

The following diagram illustrates the logical workflow for determining the primary physical state transition points of **1-Tetradecanol**.

Workflow for Physical Property Determination of 1-Tetradecanol



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Caption: Logical workflow for determining the melting and boiling points.

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